

validation of Apiezon L grease's compatibility with sensitive analytical instruments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

[Get Quote](#)

A Comparative Guide to Apiezon L Grease for Sensitive Analytical Instruments

For researchers, scientists, and professionals in drug development, maintaining the integrity of sensitive analytical instruments is paramount. The choice of something as seemingly minor as a vacuum grease can have significant implications for instrument performance and data quality. This guide provides an in-depth comparison of Apiezon L grease with viable alternatives, supported by experimental data and detailed methodologies, to aid in the selection of the most appropriate product for your high-vacuum applications.

Performance Comparison of High-Vacuum Greases

Apiezon L is a hydrocarbon-based grease renowned for its extremely low vapor pressure, making it a common choice for high-vacuum systems. However, its performance characteristics, particularly concerning temperature limitations, necessitate a careful comparison with other available options. The following table summarizes the key quantitative data for Apiezon L and a selection of alternative high-vacuum greases.

Property	Apiezon L	Apiezon H	Apiezon M	Apiezon N	Krytox LVP	Santovac 5 (fluid)
Base Type	Hydrocarbon	Hydrocarbon	Hydrocarbon	Hydrocarbon	Perfluoropolyether (PFPE)	Polyphenyl Ether
Vapor Pressure @ 20-25°C (Torr)	7×10^{-11}	1.7×10^{-9}	1.7×10^{-9}	6×10^{-10}	1×10^{-13}	4×10^{-10}
Working Temperature Range (°C)	10 to 30	-10 to 240	10 to 30	-269 to 30	-15 to 300	Up to 250 (as a fluid)
Outgassing (ASTM E595)	<1.0% TML, <0.1% CVCM	Data Not Available	Data Not Available	Data Not Available	Low outgassing	Low backstreaming
Chemical Inertness	Good	Good	Good	Good	Excellent	Excellent
Silicone-Free	Yes	Yes	Yes	Yes	Yes	Yes
Radiation Resistance	Yes	Yes	Yes	No	Yes	Yes

Key Experimental Protocols

The data presented above is derived from standardized testing methodologies. Understanding these protocols is crucial for interpreting the performance of each grease.

ASTM E595: Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment

This is a critical test for materials used in high-vacuum environments, particularly in sensitive applications where outgassing can lead to contamination of optical components, detectors, or samples.

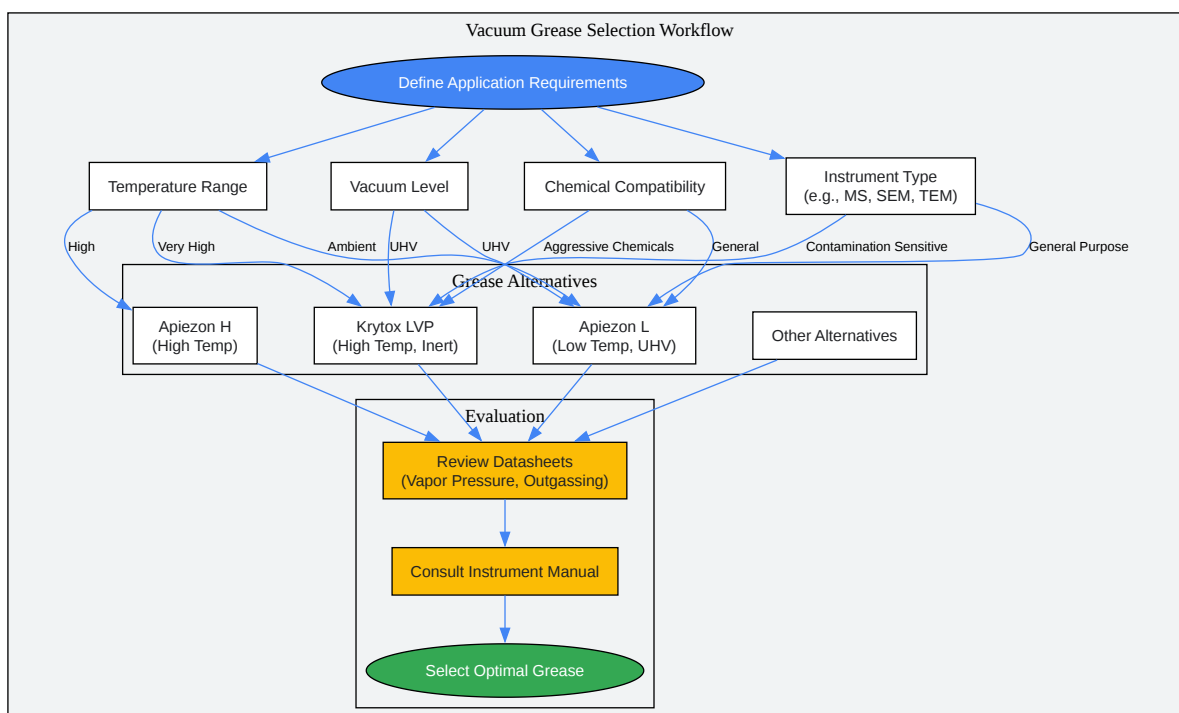
Methodology:

- **Sample Conditioning:** The material is first conditioned at 23°C and 50% relative humidity for 24 hours.
- **Initial Mass Measurement:** The sample is weighed precisely.
- **Vacuum Exposure:** The material is placed in a vacuum chamber at a pressure below 5×10^{-5} torr and heated to 125°C for 24 hours.
- **Condensable Collection:** Any volatile materials that outgas from the sample are collected on a collector plate maintained at 25°C.
- **Final Mass Measurements:** After the 24-hour period, the sample and the collector plate are re-weighed.
- **Calculations:**
 - **Total Mass Loss (TML):** The percentage of the initial sample mass that was lost during the test.
 - **Collected Volatile Condensable Material (CVCM):** The percentage of the initial sample mass that condensed on the collector plate.

A lower TML and CVCM indicate better performance and a lower risk of contamination. For spacecraft materials, NASA has historically used screening levels of 1.00% TML and 0.10% CVCM for rejection.

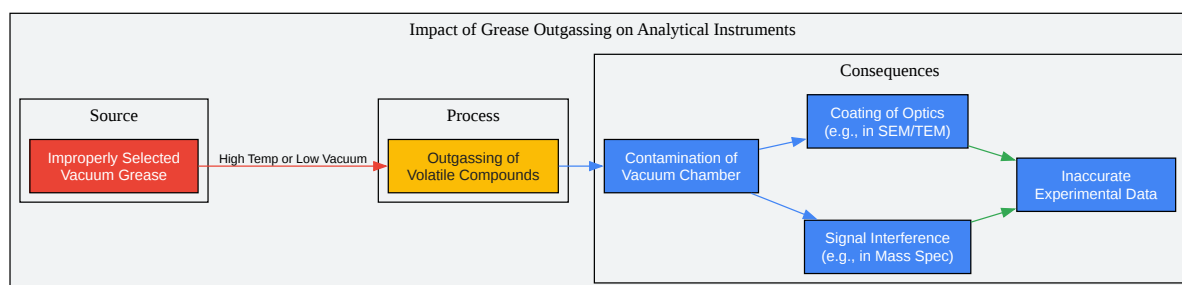
Visualizing Key Processes

To further aid in the decision-making process, the following diagrams illustrate important workflows and concepts related to the use of vacuum grease in sensitive analytical instruments.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting a compatible vacuum grease.



[Click to download full resolution via product page](#)

Caption: Potential impact of grease outgassing on analytical instruments.

- To cite this document: BenchChem. [validation of Apiezon L grease's compatibility with sensitive analytical instruments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1171838#validation-of-apiezon-l-grease-s-compatibility-with-sensitive-analytical-instruments\]](https://www.benchchem.com/product/b1171838#validation-of-apiezon-l-grease-s-compatibility-with-sensitive-analytical-instruments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com